

Technical Support Center: Intraperitoneal Injection of Strychnine Phosphate in Mice

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Compound of Interest

Compound Name: *Strychnine phosphate*

Cat. No.: *B3031560*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with intraperitoneal (IP) injections of **strychnine phosphate** in mice.

Troubleshooting Guide

This guide addresses common issues that may be encountered during the experimental process.

Problem	Possible Cause(s)	Recommended Solution(s)
No or delayed onset of convulsions	Failed IP Injection: The injection may have been administered subcutaneously (SC), into the gastrointestinal tract, or into the bladder. A failed injection is a common issue with a reported failure rate of 10-20%. ^[1] Signs of a failed injection include a visible bleb under the skin (SC injection) or lack of the expected toxic response.	<ul style="list-style-type: none">- Improve Injection Technique: Ensure proper restraint and inject into the lower right quadrant of the abdomen to avoid the cecum and bladder.^{[2][3]} Tilt the mouse's head slightly downwards to displace the abdominal organs.^[4]Aspirate before injecting to ensure no fluid (urine, blood, or intestinal contents) is drawn into the syringe.^{[3][4]}- Confirm Needle Placement: Use a new, sterile needle for each animal.^{[2][4]} A 25-27 gauge needle is recommended for mice.^[4]- Consider Two-Person Injection: Studies have shown that a two-person injection technique can significantly reduce the incidence of injection errors.^{[5][6]}
Incorrect Dose Calculation: Errors in calculating the dose based on the mouse's body weight can lead to a sub-threshold dose.	<ul style="list-style-type: none">- Accurate Weighing: Weigh each mouse immediately before dose calculation.- Double-Check Calculations: Verify all calculations for dose and concentration.	
Degradation of Strychnine Solution: Improper storage or preparation of the strychnine phosphate solution may lead to reduced potency.	<ul style="list-style-type: none">- Proper Storage: Store stock solutions at -20°C.^[7]- Fresh Preparation: Prepare fresh dilutions from a stock solution for each experiment.^[7]	

High variability in convulsion latency between mice	Inconsistent Injection Technique: Variations in the injection site and depth can affect the rate of absorption.	- Standardize Protocol: Ensure all personnel are trained on and adhere to a standardized injection protocol.
Biological Variability: Individual differences in metabolism and sensitivity to strychnine exist among mice.	- Use a Sufficient Number of Animals: A larger sample size can help to account for biological variability. - Record and Analyze Data Carefully: Note any outliers and consider appropriate statistical analyses.	
Stress-Induced Physiological Changes: Stress from handling and injection can influence the physiological response to strychnine.	- Habituate Animals: Acclimate mice to handling and the experimental environment to reduce stress. - Minimize Handling Time: Perform injections efficiently and with minimal distress to the animal.	
Immediate adverse reactions (e.g., vocalization, excessive struggling)	Painful Injection: The formulation of the strychnine solution (e.g., pH, vehicle) may be causing irritation.	- Adjust Solution pH: Ensure the pH of the injection solution is close to physiological pH (7.4).[7] - Choice of Vehicle: While DMSO has been used as a vehicle, consider if it might be contributing to irritation.[7] Normal saline is another option for dissolving strychnine.[8]
Needle Injury: The needle may have caused trauma to internal organs.	- Refine Injection Angle and Depth: Insert the needle at a shallow angle (approximately 15-20 degrees) to avoid deep penetration.	

Precipitation of strychnine phosphate in solution	Solubility Issues: Strychnine has low water solubility.[9][10][11] Strychnine salts are more water-soluble.[12]	<ul style="list-style-type: none">- Use of Appropriate Solvent: Dissolve strychnine phosphate in a suitable buffer or saline. One study used a working buffer with a pH of 7.4.[7]- Gentle Warming and Vortexing: If precipitation occurs, gentle warming and vortexing may help to redissolve the compound. However, ensure this does not degrade the strychnine.
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Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of strychnine?

A1: Strychnine is a potent neurotoxin that acts as a competitive antagonist of glycine receptors, primarily in the spinal cord.[13] Glycine is an inhibitory neurotransmitter. By blocking glycine's action, strychnine leads to excessive neuronal excitation and uncontrolled muscle contractions, resulting in convulsions.[13][14]

Q2: What is a typical lethal dose of **strychnine phosphate** for IP injection in mice?

A2: The intraperitoneal LD50 (the dose that is lethal to 50% of the animals) of strychnine in mice is reported to be approximately 0.98 mg/kg.[15] A dose of 2 mg/kg administered intraperitoneally has been shown to be lethal in 85% of Swiss Webster mice.[15]

Q3: How quickly should I expect to see convulsions after IP injection?

A3: The onset of convulsions is dose-dependent. At a dose of 2 mg/kg IP, tonic extensor convulsions and death typically occur in less than 6 minutes.[7] The toxic effects of strychnine are generally fully developed within 5-6 minutes.[7]

Q4: What are the observable signs of strychnine toxicity in mice?

A4: The initial signs include nervousness, restlessness, and muscle twitching.[14] These progress to severe, painful, and generalized muscle spasms, leading to a characteristic arched-back posture (opisthotonus).[14] The convulsions are often triggered by external stimuli such as sound or touch.

Q5: What is a suitable vehicle for dissolving **strychnine phosphate** for IP injection?

A5: Strychnine has been dissolved in a working buffer with a pH of 7.4 for IP injection.[7] Another study mentions dissolving strychnine in normal saline.[8] The choice of vehicle should ensure the solubility and stability of the compound and minimize irritation to the animal.

Q6: What is the recommended injection volume for an IP injection in a mouse?

A6: The recommended maximum volume for an IP injection in a mouse is typically 10 ml/kg of body weight. For a 25-gram mouse, this would be 0.25 ml.[4] However, it is always best to use the lowest possible volume to avoid discomfort and potential complications.[4]

Quantitative Data

The following table summarizes key quantitative data related to the intraperitoneal injection of strychnine in mice.

Parameter	Value	Mouse Strain	Reference
LD50 (Intraperitoneal)	0.98 mg/kg	Not Specified	[15]
Lethality at 2 mg/kg (IP)	85%	Swiss Webster	[15]
Time to Death at 2 mg/kg (IP)	< 6 minutes	Swiss Webster	[7]
Onset of Tonic Seizures	Dose-dependent (0.5-4 mg/kg IP)	Not Specified	[16]

Experimental Protocols

Preparation of Strychnine Phosphate Solution

This protocol is based on methodologies described in the literature.^{[7][8]}

Materials:

- **Strychnine phosphate** powder
- Sterile normal saline or a sterile working buffer (e.g., 5.3 mM KCl, 145 mM NaCl, 1.7 mM MgCl₂ x 6H₂O, 1.8 mM CaCl₂ x 2H₂O, 25 mM HEPES, pH 7.4)^[7]
- Sterile vials
- Sterile filters (0.22 µm)
- Vortex mixer

Procedure:

- Calculate the required amount of **strychnine phosphate** based on the desired concentration and final volume.
- Aseptically weigh the **strychnine phosphate** powder.
- In a sterile vial, dissolve the **strychnine phosphate** in the chosen sterile vehicle (normal saline or working buffer).
- Vortex the solution until the **strychnine phosphate** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Sterile-filter the solution using a 0.22 µm filter into a new sterile vial.
- For stock solutions, it is recommended to store them at -20°C in aliquots to avoid repeated freeze-thaw cycles.^[7]
- On the day of the experiment, thaw the stock solution and dilute it to the final working concentration with the sterile vehicle.

Intraperitoneal Injection Procedure in Mice

This protocol is a compilation of best practices for IP injections in mice.^{[2][3][4]}

Materials:

- Mouse to be injected
- Prepared **strychnine phosphate** solution
- Sterile 1 ml syringe
- Sterile 25-27 gauge needle
- 70% ethanol wipes
- Appropriate personal protective equipment (gloves, lab coat)

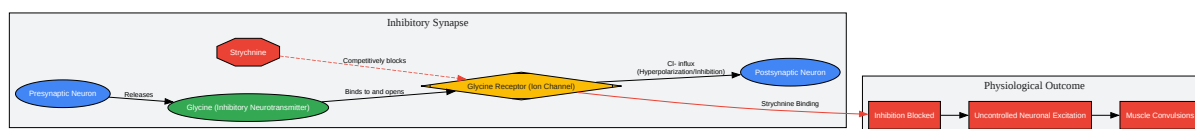
Procedure:

- Preparation: Draw the calculated volume of the **strychnine phosphate** solution into the sterile syringe. Ensure there are no air bubbles.
- Restraint: Securely restrain the mouse. One common method is to scruff the mouse by grasping the loose skin over the neck and shoulders, and securing the tail.
- Positioning: Tilt the mouse so that its head is slightly lower than its hindquarters. This helps to move the abdominal organs away from the injection site.^[4]
- Site Identification and Preparation: Locate the injection site in the lower right quadrant of the mouse's abdomen. This is to avoid puncturing the cecum, which is located on the left side, and the bladder.^{[2][3]} Clean the injection site with a 70% ethanol wipe.
- Injection: Insert the needle, bevel up, at a shallow angle (approximately 15-20 degrees) into the abdominal cavity.
- Aspiration: Gently pull back on the plunger to ensure that no blood, urine, or intestinal contents are aspirated. If any fluid enters the syringe, withdraw the needle and reinject at a different site with a new sterile needle and syringe.^{[3][4]}
- Administration: If aspiration is clear, slowly and steadily depress the plunger to inject the solution.

- **Withdrawal:** Once the injection is complete, withdraw the needle smoothly.
- **Post-injection Monitoring:** Place the mouse back in its cage and observe it closely for the onset of convulsions and any adverse reactions.

Visualizations

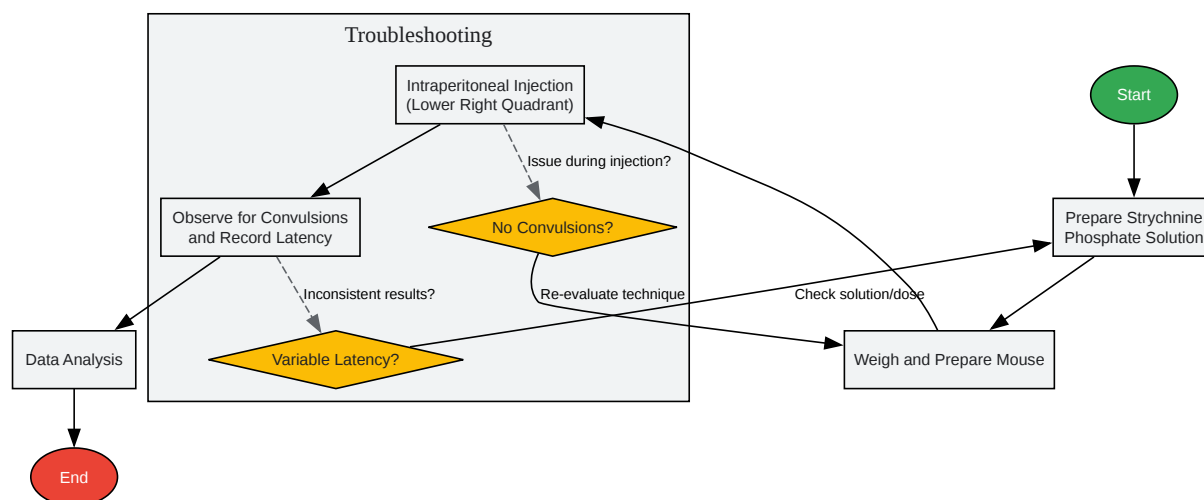
Signaling Pathway of Strychnine Action



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Caption: Mechanism of strychnine as a competitive antagonist at the glycine receptor.

Experimental Workflow for Intraperitoneal Injection of Strychnine in Mice



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Caption: A typical experimental workflow for IP injection of strychnine in mice.

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